

Chlorsulfuron: A Technical Guide to its Selective Herbicidal Action in Cereal Crops

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Compound of Interest

Compound Name: Chlorsulfuron

Cat. No.: B1668881

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Abstract

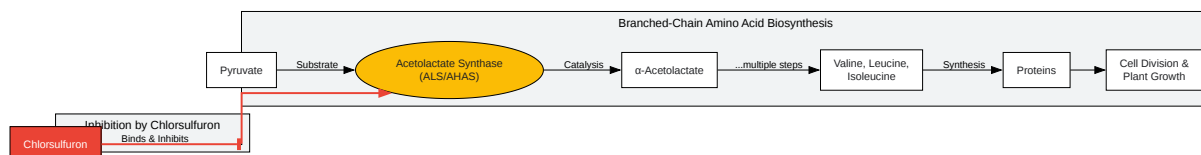
Chlorsulfuron, the first commercialized sulfonylurea herbicide, revolutionized weed control in cereal crops through its high efficacy at exceptionally low application rates.^[1] Its mode of action centers on the specific inhibition of acetolactate synthase (ALS), an enzyme crucial for the biosynthesis of branched-chain amino acids in plants but absent in animals, contributing to its low mammalian toxicity.^{[1][2][3]} The selectivity of **chlorsulfuron** in cereal crops such as wheat, barley, and triticale is not due to a differential sensitivity of the target enzyme, but rather to the crop's ability to rapidly metabolize the herbicide into non-phytotoxic compounds.^[1] This technical guide provides an in-depth examination of the biochemical and physiological basis of **chlorsulfuron**'s action, detailing its mechanism of inhibition, the metabolic pathways conferring crop tolerance, and standardized protocols for its analysis.

Mechanism of Action: Inhibition of Acetolactate Synthase (ALS)

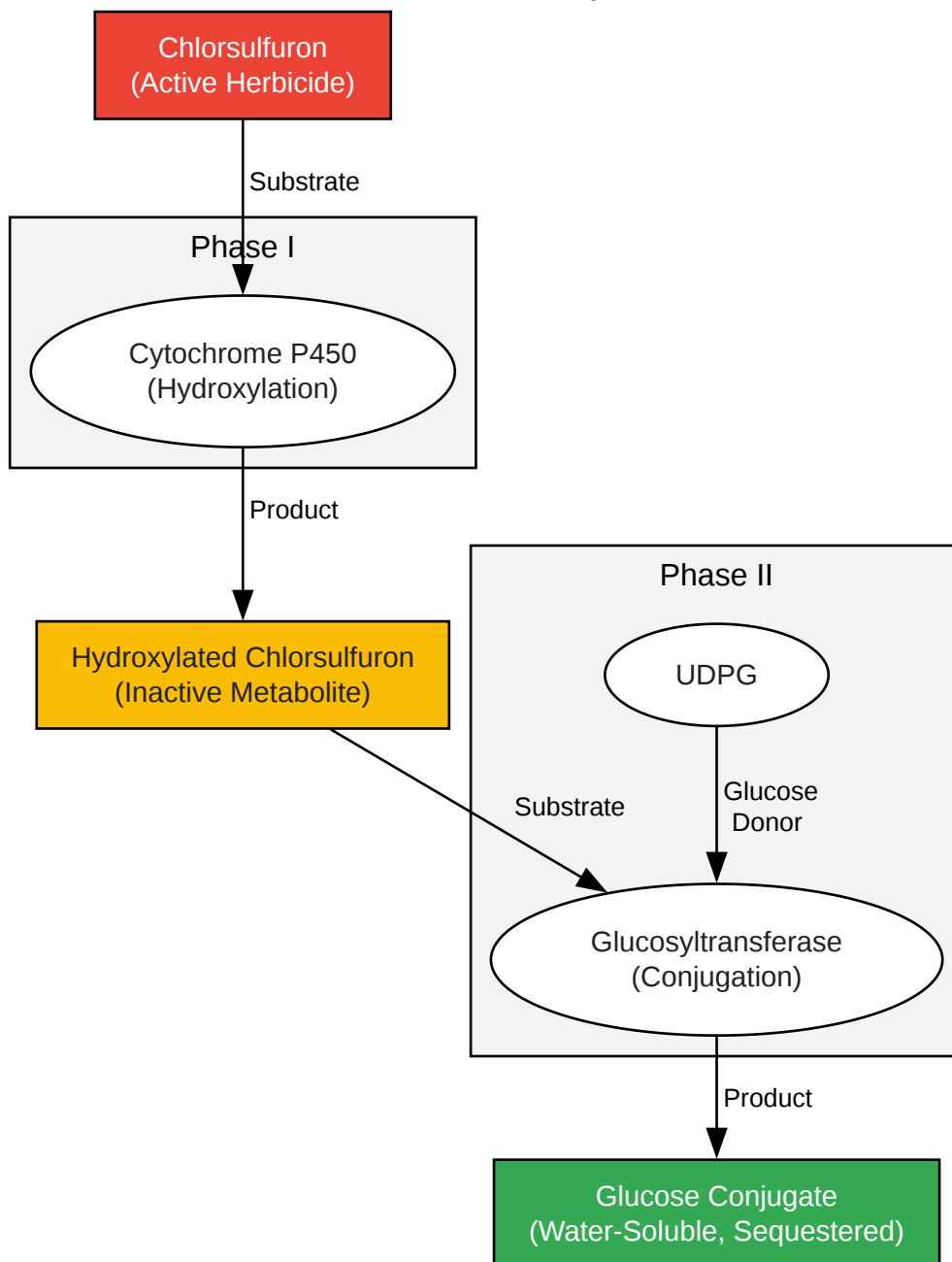
Chlorsulfuron is a potent and specific inhibitor of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS). This enzyme is a critical component in the biosynthesis pathway of the essential branched-chain amino acids: valine, leucine, and isoleucine.

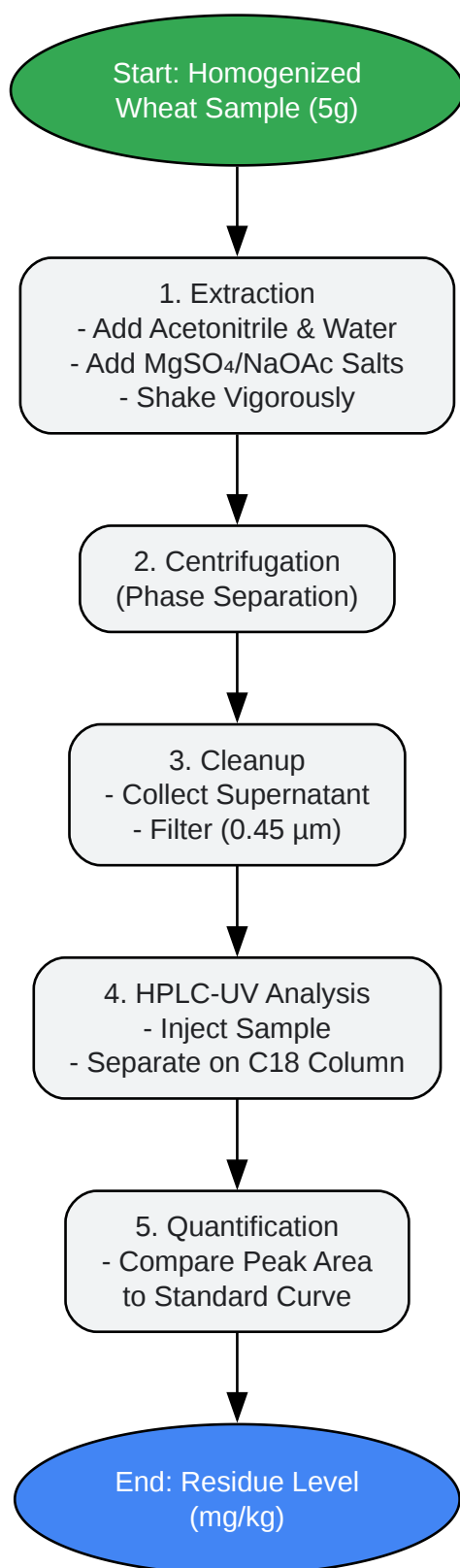
By binding to the ALS enzyme, **chlorsulfuron** acts as a non-competitive inhibitor, meaning it does not compete with the enzyme's natural substrates (pyruvate). This binding event allosterically alters the enzyme's conformation, preventing it from catalyzing the synthesis of acetolactate and acetohydroxybutyrate, the precursors to the essential amino acids. The inhibition is extremely potent, with reported I_{50} values (the concentration required to inhibit 50% of enzyme activity) in the nanomolar range.

The depletion of valine, leucine, and isoleucine halts protein synthesis, which in turn arrests cell division and overall growth in susceptible plants. Growth cessation occurs almost immediately after application, although visible symptoms like chlorosis and necrosis may take one to three weeks to appear.



Chlorsulfuron Detoxification Pathway in Tolerant Cereals





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